

Dodecanedioic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Dodecanedioic Acid

Cat. No.: B1670858

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An In-depth Examination of the Core Properties, Synthesis, and Applications of **Dodecanedioic Acid** (CAS Number: 693-23-2)

Dodecanedioic acid (DDDA), a 12-carbon saturated α,ω -dicarboxylic acid, is a versatile chemical compound with substantial industrial importance and emerging applications in the pharmaceutical and drug development sectors.^{[1][2]} Its bifunctional nature, characterized by two terminal carboxylic acid groups, allows it to function as a crucial monomer in the synthesis of high-performance polymers and as a linker in complex molecular architectures.^[1] This technical guide offers a comprehensive overview of **dodecanedioic acid**, detailing its chemical identity, physicochemical properties, synthesis methodologies, and its role in biomedical research.

Core Chemical Identity

- CAS Number: 693-23-2^[1]
- Molecular Formula: $C_{12}H_{22}O_4$ ^[1]
- Molecular Weight: 230.30 g/mol ^[1]
- IUPAC Name: **Dodecanedioic acid**^{[1][3]}
- Synonyms: DDDA, 1,10-Decanedicarboxylic acid, Decamethylenedicarboxylic acid^{[3][4]}

Molecular Structure

The molecular structure of **dodecanedioic acid** consists of a linear 10-carbon aliphatic chain flanked by two carboxylic acid functional groups.

Linear Formula: $\text{HOOC}(\text{CH}_2)_{10}\text{COOH}$

SMILES: O=C(O)CCCCCCCCCCC(=O)O[\[4\]](#)

Physicochemical Properties

A thorough understanding of the physicochemical properties of **dodecanedioic acid** is fundamental for its application in research and development. Key properties are summarized in the table below.

Property	Value	References
Appearance	White crystalline powder or flakes	[1] [4]
Melting Point	127-129 °C	[1] [4]
Boiling Point	245 °C at 10 mmHg	[1] [4]
Density	1.15 g/cm ³	[1]
Water Solubility	< 0.1 g/L (20 °C)	[1]
pKa	4.48 ± 0.10 (Predicted)	[1]
LogP	3.2 at 25 °C	[1]

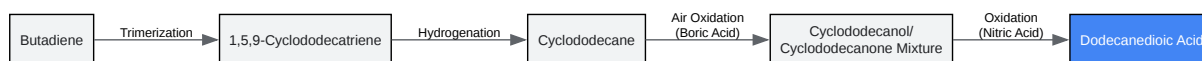
Synthesis of Dodecanedioic Acid

Dodecanedioic acid can be produced through both traditional chemical synthesis routes and more sustainable biotechnological methods.

Chemical Synthesis

The predominant industrial chemical synthesis of **dodecanedioic acid** originates from butadiene.[\[2\]](#)[\[4\]](#) This multi-step process is a well-established method for large-scale production.

[2]

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Chemical Synthesis of **Dodecanedioic Acid** from Butadiene.

An alternative chemical route involves the ozonolysis of cyclododecene.[4]

Biotechnological Production

In response to a growing demand for sustainable chemical production, biotechnological routes for synthesizing **dodecanedioic acid** have been developed.[2] These methods often utilize renewable feedstocks and microbial fermentation. A notable example is the use of specific strains of *Candida tropicalis* yeast to convert long-chain alkanes or fatty acids into **dodecanedioic acid**. [4][5] More recently, a multi-enzymatic cascade has been engineered in *E. coli* for the production of **dodecanedioic acid** from linoleic acid.[6]

Experimental Protocols

Protocol 1: Chemical Synthesis of Dodecanedioic Acid from 1,2-dihydroxy-5,9-cyclododecene

This two-step protocol outlines a laboratory-scale synthesis of **dodecanedioic acid**. [1][7]

Step 1: Hydrogenation[1][7]

- Materials: 200 g of 1,2-dihydroxy-5,9-cyclododecene, 3.0 g of 30% Ni-SiO₂ hydrogenation catalyst.[1][7]
- Apparatus: 1 L autoclave.[1]
- Procedure:
 - Add the 1,2-dihydroxy-5,9-cyclododecene and the Ni-SiO₂ catalyst to the autoclave.[1][7]

- Purge the autoclave with nitrogen to remove air.[1][7]
- Introduce a mixed gas of hydrogen and nitrogen (1:3 ratio) into the reactor.[1][7]
- Maintain the reaction at a temperature of 160 °C and a pressure of 0.6 MPa for 2 hours.[1][7]
- After the reaction, remove the catalyst by filtration or centrifugation. The resulting product mixture is used directly in the next step.[1]

Step 2: Oxidation[1][7]

- Materials: The reaction solution from the hydrogenation step, 244 g of acetic acid, 3 g of methanesulfonic acid, 207.8 g of 50% hydrogen peroxide.[1][7]
- Apparatus: 1 L reactor.[1]
- Procedure:
 - Place the hydrogenation product solution, acetic acid, and methanesulfonic acid into the reactor.[1][7]
 - Add the 50% hydrogen peroxide dropwise over 1 hour at a temperature of 85 °C.[1][7]
 - Stir the reaction mixture for an additional 30 minutes, during which **dodecanedioic acid** will precipitate.[1][7]
 - Cool the reaction mixture to room temperature and filter to collect the solid product.[1]

Protocol 2: Synthesis of Nylon 6,12 via Melt Polycondensation

This protocol describes the direct polymerization of **dodecanedioic acid** with a diamine.[8]

- Materials: **Dodecanedioic acid** (DDDA), Hexamethylenediamine, High purity nitrogen gas.
- Equipment: Glass test tube or three-neck flask, heating mantle, magnetic stirrer and stir bar, nitrogen inlet and outlet, vacuum line, thermometer or thermocouple.

- Procedure:
 - Accurately weigh equimolar amounts of **dodecanedioic acid** and hexamethylenediamine and add them to the reaction vessel.
 - Purge the vessel with nitrogen and maintain a slow, constant flow of nitrogen throughout the reaction.
 - Heat the mixture to approximately 220-280 °C.[8]
 - Once the monomers melt and the mixture becomes homogenous, begin stirring. Maintain the reaction at this temperature for 3-4 hours. Water, the condensation byproduct, will be evolved and removed with the nitrogen flow.[8]
 - (Optional) To further increase the molecular weight, a vacuum can be applied during the final hour of the reaction to remove the last traces of water.[8]
 - Cool the reaction vessel to room temperature under a nitrogen atmosphere. The resulting solid polymer can then be removed.[8]

Applications in Research and Drug Development

The unique properties of **dodecanedioic acid** make it a valuable molecule in the pharmaceutical and drug development fields.

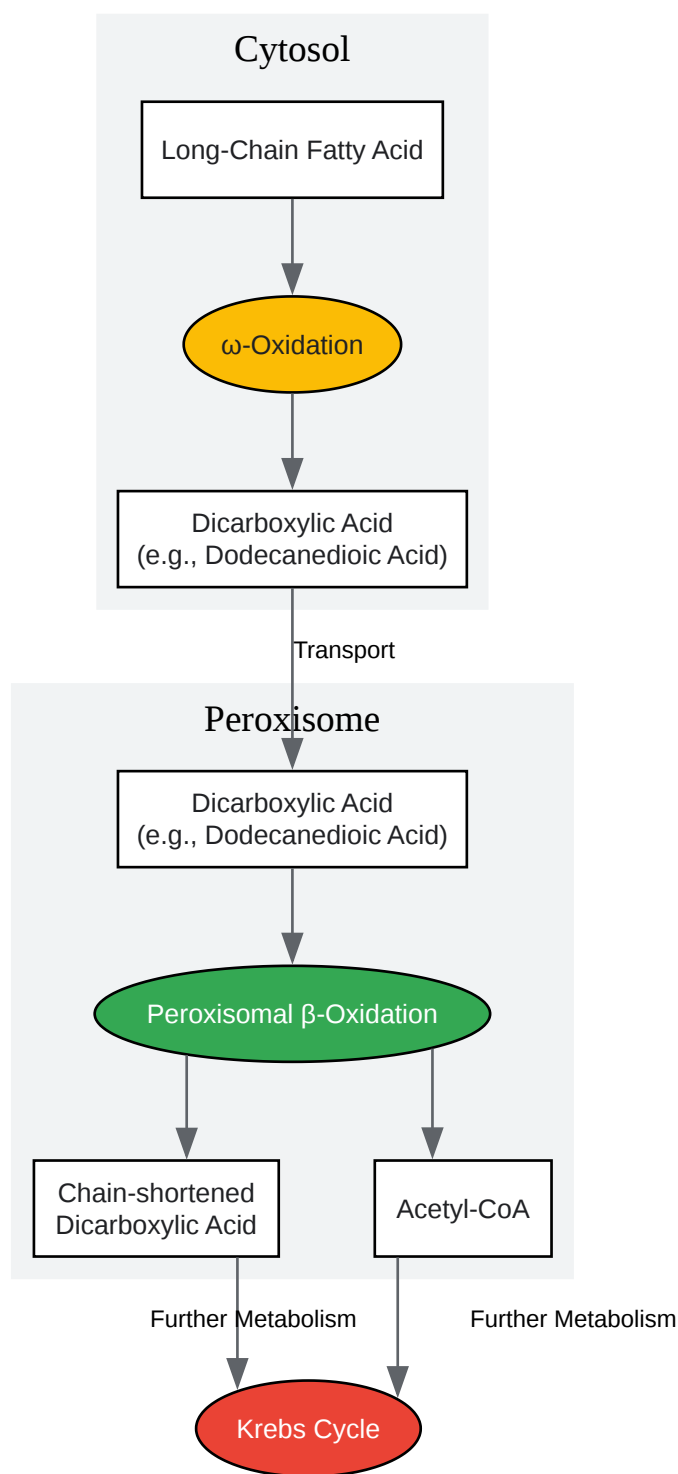
- **Drug Delivery Systems:** As a dicarboxylic acid, DDDA is a key component in the synthesis of biodegradable polymers, such as polyesters and polyamides, which are used for controlled drug release.[1] These polymers can form matrices that encapsulate therapeutic agents, allowing for their sustained release over time.[1]
- **Antibody-Drug Conjugates (ADCs):** **Dodecanedioic acid** can serve as a flexible linker to connect a targeting moiety, like an antibody, to a cytotoxic drug in an ADC.[1] The long aliphatic chain of DDDA provides spatial separation between the antibody and the drug, which can reduce steric hindrance and enhance the efficacy of the conjugate.[1]
- **Metabolic Research:** **Dodecanedioic acid** has been investigated as an alternative fuel substrate in parenteral nutrition.[9] Studies have shown that its infusion can impact glucose

uptake and oxidation, suggesting its potential to preserve glucose utilization and increase glycogen stores.[9]

- **Pharmaceutical Formulations:** It is used as an excipient in pharmaceutical formulations to improve the solubility of active ingredients and to stabilize the formulation.[10]

Signaling and Metabolic Pathways

Dodecanedioic acid is primarily involved in metabolic pathways, specifically as a product of fatty acid ω -oxidation. This pathway is an alternative to β -oxidation for the metabolism of long-chain fatty acids.



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Metabolic Fate of Long-Chain Fatty Acids via ω -Oxidation.

In this pathway, long-chain fatty acids are oxidized at the terminal methyl group (ω -carbon) in the cytosol to form a dicarboxylic acid, such as **dodecanedioic acid**.^[2] This dicarboxylic acid is then transported into the peroxisome where it undergoes β -oxidation, leading to chain-shortened dicarboxylic acids and acetyl-CoA, which can then enter central metabolic pathways like the Krebs cycle.^[2]

Conclusion

Dodecanedioic acid is a dicarboxylic acid of significant interest due to its well-established industrial applications and its increasing potential in the field of drug development and metabolic research. Its defined physicochemical properties and versatile reactivity make it an attractive building block for the design of advanced materials, including polymers for controlled drug release and linkers for targeted therapies. Further research into its metabolic roles and biocompatibility will likely expand its applications in the biomedical field.

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